

A Senior Application Scientist's Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 6-Chloro-2-fluoro-3-methylbenzaldehyde

Cat. No.: B1362825

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This document provides a comprehensive safety and handling guide for **6-Chloro-2-fluoro-3-methylbenzaldehyde** (CAS No. 286474-59-7), a substituted aromatic aldehyde frequently utilized in chemical synthesis. As researchers, scientists, and drug development professionals, a thorough understanding of the hazards and control measures associated with this compound is paramount for ensuring laboratory safety and experimental integrity. This guide moves beyond a standard Safety Data Sheet (SDS) to provide causal explanations and field-proven insights into best practices.

Chemical Profile and Hazard Summary

6-Chloro-2-fluoro-3-methylbenzaldehyde is a combustible liquid that presents as a skin, eye, and respiratory irritant.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The primary risks associated with this chemical stem from direct contact and inhalation. Understanding its physical properties is the first step in establishing appropriate handling protocols.

Chemical Identifiers and Properties

A clear identification of the chemical is crucial for accurate record-keeping and safety management.

Property	Value	Source(s)
CAS Number	286474-59-7	[1] [5] [6] [7]
Molecular Formula	C ₈ H ₆ CIFO	[1] [5] [6] [8]
Molecular Weight	172.59 g/mol	[1] [5] [6] [8]
IUPAC Name	6-chloro-2-fluoro-3-methylbenzaldehyde	[5]
Synonyms	6-Chloro-2-fluoro-m-tolualdehyde	[1] [5]

Physicochemical Data

These properties dictate the chemical's behavior under various laboratory conditions and are essential for designing safe experiments and storage solutions.

Property	Value	Source(s)
Physical Form	Liquid	[3]
Boiling Point	249 °C	[1] [3] [5] [9]
Flash Point	110 °C (230 °F) - closed cup	[1] [3] [4] [5] [9]
Density	1.3 g/mL at 25 °C	[1] [3] [5] [9] [10]
Refractive Index	n _{20/D} 1.548	[1] [5] [9]
Sensitivity	Air Sensitive	[4] [9]

GHS Classification and Toxicological Insights

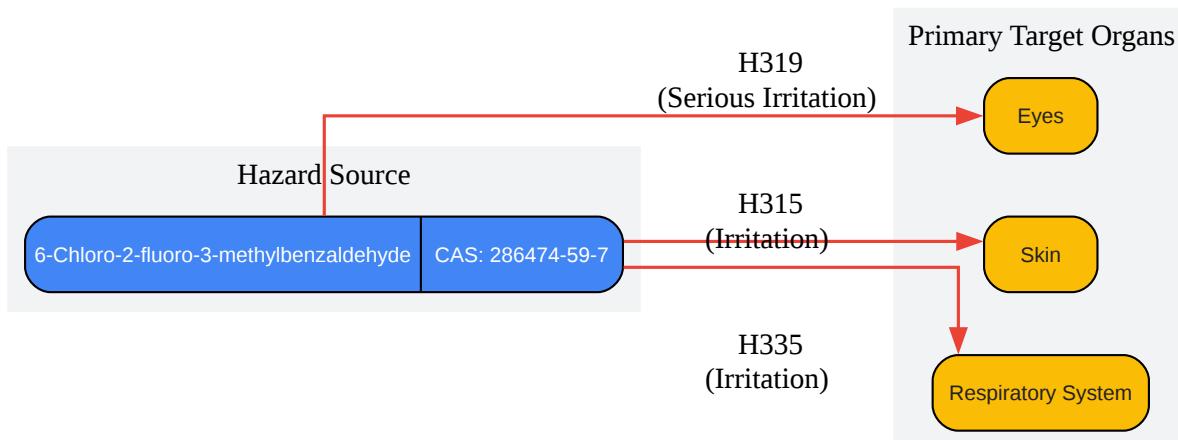
The Globally Harmonized System (GHS) provides a universal framework for hazard communication. This compound is classified under GHS as a warning-level hazard, primarily affecting the skin, eyes, and respiratory system.

GHS Hazard Profile

Hazard Class	Category	Hazard Code	Hazard Statement
Skin Corrosion/Irritation	2	H315	Causes skin irritation
Serious Eye Damage/Irritation	2	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation

(Source:[1][2][3][5][8][11])

The GHS pictogram associated with these hazards is the exclamation mark (GHS07).[1]



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GHS Hazard-Target Organ Relationship.

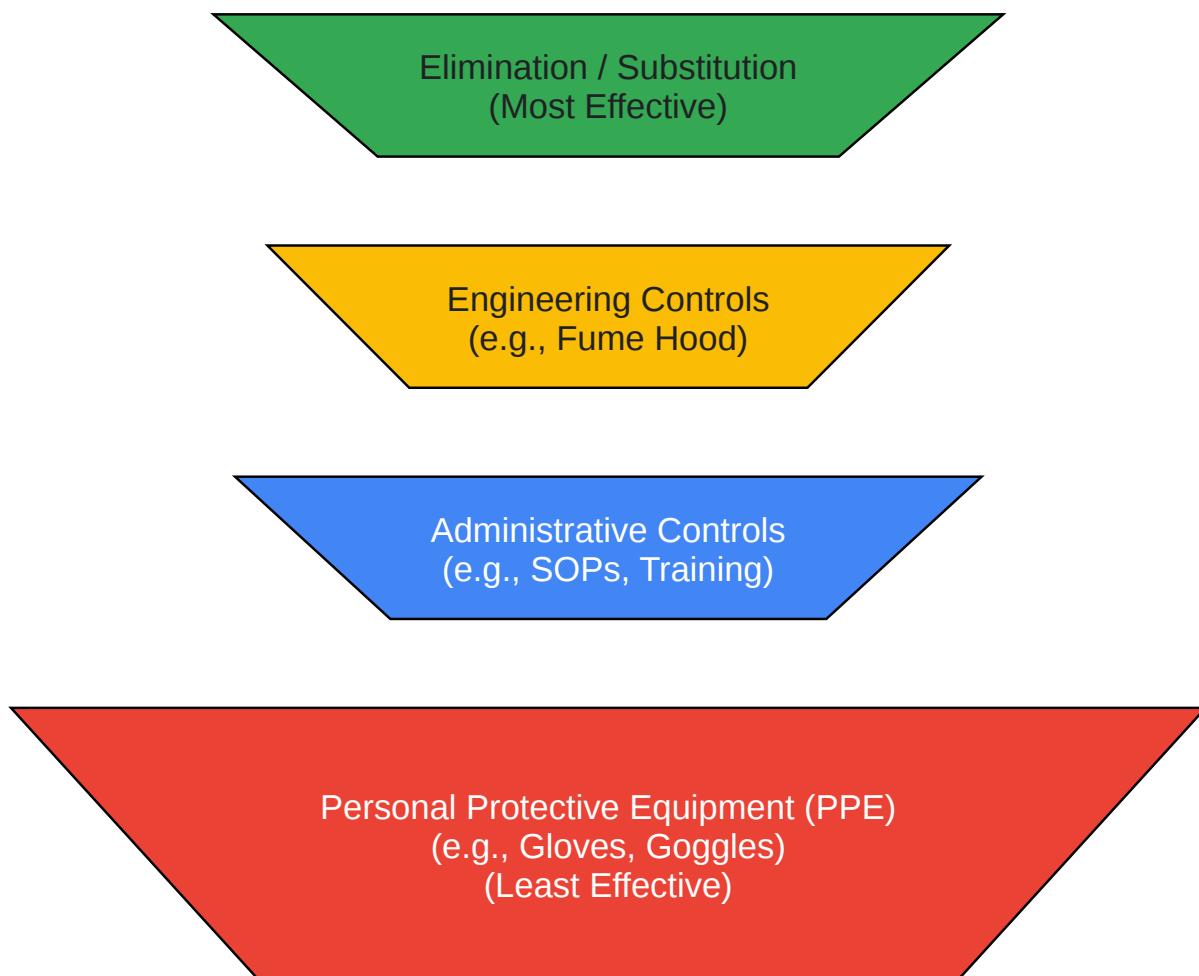
Toxicological Discussion

The toxicological data for this compound is primarily focused on its irritant properties.[4][8][12] There is currently no available data to classify it for germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[8] The irritant nature of aldehydes is often attributed to their ability to react

with biological macromolecules. The chloro and fluoro substituents can further influence this reactivity. One study noted the use of a quantitative structure-activity relationship (QSAR) model to establish its toxicity in the aquatic organism *Tetrahymena pyriformis*, indicating its potential environmental impact.[1]

Exposure Control and Personal Protective Equipment (PPE)

Effective exposure control is not merely about wearing PPE; it is a systematic approach starting with engineering controls. The principle of the "Hierarchy of Controls" should always be applied.



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Hierarchy of Controls Model.

Engineering and Administrative Controls

- Ventilation: All handling of **6-Chloro-2-fluoro-3-methylbenzaldehyde** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2][4][13][14] This is the primary engineering control to minimize respiratory exposure to its vapors, as it may cause respiratory irritation.[2][4]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and tested regularly.[4][15][16] Their proximity is critical for immediate decontamination in case of accidental contact.
- Standard Operating Procedures (SOPs): Develop and strictly follow SOPs for all procedures involving this chemical. This includes pre-operational checks of safety equipment and spill kits.[14]

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to ensure it is appropriate for the risks involved.

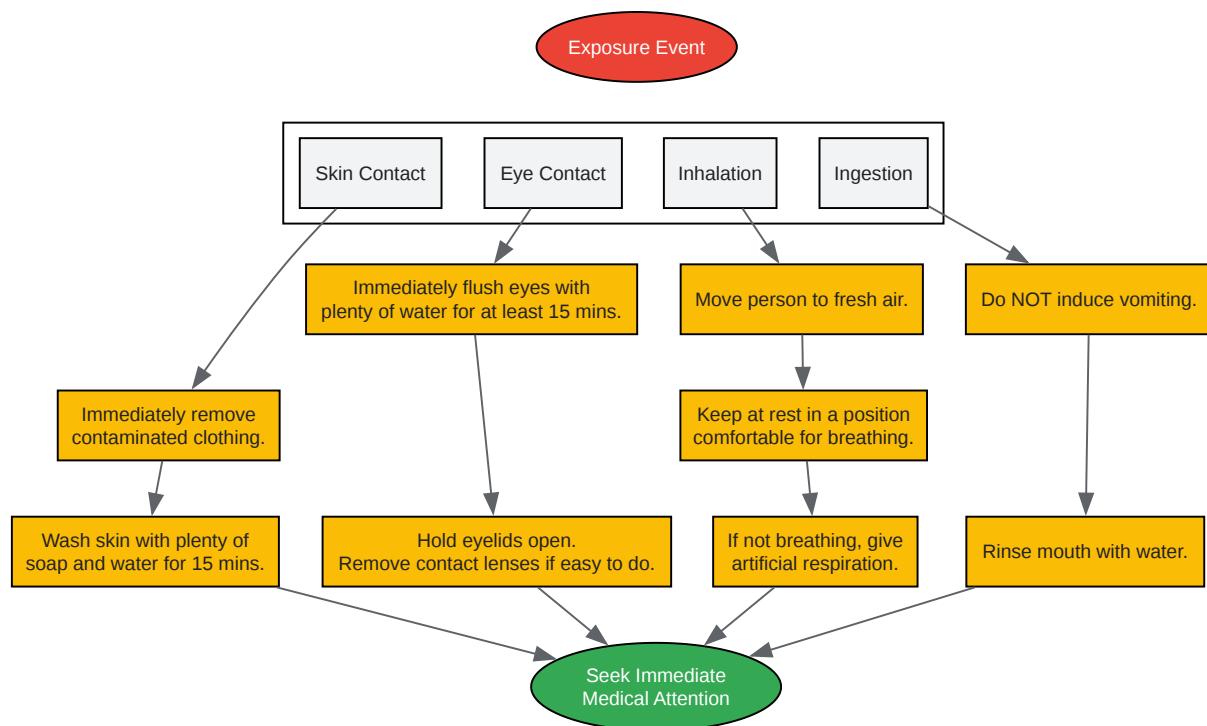
Protection Type	Specification	Rationale and Best Practices
Eye/Face	Chemical safety goggles conforming to EN166 or NIOSH standards.[8][14]	Protects against splashes that can cause serious eye irritation (H319).[11] A face shield may be worn in addition to goggles for tasks with a higher splash risk.
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact which causes irritation (H315).[11] Gloves must be inspected before use and removed carefully to avoid contaminating the skin.[8][17]
Skin/Body	Laboratory coat, long pants, and closed-toe shoes.	Standard laboratory practice to protect skin from accidental contact.[8][14] An impervious apron can provide additional protection.[14]
Respiratory	Type ABEK (EN14387) respirator filter or equivalent.[1]	Required when engineering controls are insufficient or during spill cleanup. ABEK filters provide protection against Organic vapors (A), Inorganic vapors (B), Sulfur dioxide (E), and Ammonia (K).

Emergency Procedures and First-Aid Protocols

Immediate and correct response to an exposure is critical to minimizing harm. All laboratory personnel must be trained on these procedures.

First-Aid Measures

The following workflow outlines the critical steps to take following an accidental exposure.



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Emergency First-Aid Workflow.

(Source for all first-aid steps:[4][8][11][13][15])

Causality Note: The 15-minute flushing period for skin and eyes is a widely accepted standard designed to ensure the chemical is sufficiently diluted and washed away, thereby mitigating the extent of irritation and potential tissue damage.[13] For ingestion, vomiting is not induced due to the risk of causing further damage to the esophagus.[15]

Fire-Fighting and Accidental Release

- Fire-Fighting: This compound is a combustible liquid with a high flash point of 110 °C.[1][3] Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[4][17] Firefighters must wear self-contained breathing apparatus (SCBA) to protect

against hazardous decomposition products, which include carbon oxides, hydrogen chloride, and hydrogen fluoride gas.[4][11]

- Accidental Release: In case of a spill, evacuate the area and ensure adequate ventilation. [17] Remove all sources of ignition.[18] Wearing full PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).[13][19] Collect the material into a suitable, labeled container for hazardous waste disposal.[14][19][20] Do not allow the product to enter drains or waterways.[13]

Handling, Storage, and Disposal

Proper long-term management of this chemical is essential for safety and maintaining its purity.

Safe Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[8][13] Avoid breathing vapors or mist. [11][13] Wash hands thoroughly after handling.[2][11][13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][4][8][13] [19] Several sources note that this chemical is "Air Sensitive," and therefore storing it under an inert atmosphere (e.g., nitrogen or argon) is a critical best practice to prevent degradation.[4][8][9] Store away from incompatible materials such as strong oxidizing agents.[4]

Disposal Considerations

This material and its container must be disposed of as hazardous waste.[11] Do not dispose of it down the drain or in the regular trash.[21] All waste disposal should be conducted through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[17] Empty containers must be triple-rinsed, with the first rinse collected as hazardous waste, before being discarded.[21]

Ecological Information

While comprehensive ecological data is limited, the compound is assigned a Water Hazard Class 3 (WGK 3), indicating it is severely hazardous to water.[1] This underscores the importance of preventing its release into the environment by adhering to strict spill control and disposal protocols.

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